

# The Definitive Guide to Benzyl 2-amino-3hydroxypropanoate: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. Date: December 2025



#### For Immediate Release

This technical guide provides a comprehensive overview of Benzyl 2-amino-3-

**hydroxypropanoate**, a serine derivative of significant interest to researchers and professionals in drug development and chemical synthesis. This document details the compound's chemical identity, physical and chemical properties, synthesis protocols, and known biological activities.

### **Chemical Identity and Properties**

**Benzyl 2-amino-3-hydroxypropanoate**, also known as serine benzyl ester, is an ester of the amino acid serine and benzyl alcohol. Its chemical structure features a benzyl ester protecting the carboxylic acid group of serine. This modification is crucial in peptide synthesis, preventing the carboxyl group from participating in unwanted side reactions.

The Chemical Abstracts Service (CAS) number for **Benzyl 2-amino-3-hydroxypropanoate** varies depending on its stereochemistry and whether it is in its free base or salt form. The most common forms and their respective CAS numbers are detailed in the table below.

Table 1: CAS Numbers for **Benzyl 2-amino-3-hydroxypropanoate** and its Derivatives



Compound Name	Stereochemistry	Form	CAS Number
Benzyl 2-amino-3- hydroxypropanoate	(S)-	Free Base	1738-72-3[1]
Benzyl 2-amino-3- hydroxypropanoate	(R)-	Free Base	133099-79-3[2]
Benzyl 2-amino-3- hydroxypropanoate Hydrochloride	Racemic	HCl Salt	879278-55-4[3]
Benzyl 2-amino-3- hydroxypropanoate Hydrochloride	(S)- (or L-)	HCI Salt	60022-62-0[4]
Benzyl 2-amino-3- hydroxypropanoate Hydrochloride	(R)- (or D-)	HCl Salt	151651-44-4[5]

Table 2: Physicochemical Properties of Benzyl 2-amino-3-hydroxypropanoate Derivatives

Property	(S)-Benzyl 2-amino- 3- hydroxypropanoate	L-Serine benzyl ester hydrochloride	D-Serine benzyl ester hydrochloride
Molecular Formula	С10Н13NО3	C10H14CINO3	C10H14CINO3
Molecular Weight	195.21 g/mol	231.67 g/mol [3]	231.68 g/mol [5]
Melting Point	Not available	~175°C (decomposition)[6]	169-174 °C[5]
Solubility	Not available	Soluble in water[6][7]	Not available
Appearance	Not available	White to almost white powder/crystal[7]	Not available

## **Synthesis and Experimental Protocols**



The synthesis of **Benzyl 2-amino-3-hydroxypropanoate** typically involves the esterification of serine with benzyl alcohol. A common method is direct esterification using an acid catalyst, such as p-toluenesulfonic acid, in a solvent that allows for the azeotropic removal of water.

## General Experimental Protocol for the Synthesis of L-Serine Benzyl Ester Hydrochloride

This protocol is adapted from established methods for the synthesis of amino acid benzyl esters.

#### Materials:

- L-serine
- Benzyl alcohol
- · p-Toluenesulfonic acid monohydrate
- Cyclohexane (or another suitable azeotroping solvent)
- Ethyl acetate
- Diethyl ether

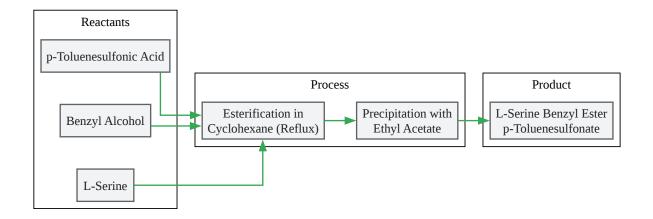
#### Procedure:

- A mixture of L-serine, a molar excess of benzyl alcohol, and a catalytic amount of ptoluenesulfonic acid monohydrate is suspended in cyclohexane.
- The mixture is heated to reflux, and water is removed azeotropically using a Dean-Stark apparatus.
- The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- After cooling to room temperature, the product is precipitated as the p-toluenesulfonate salt by the addition of ethyl acetate or diethyl ether.[8]



 The resulting salt can be converted to the hydrochloride salt by treatment with HCl in a suitable solvent.

Diagram 1: General Synthesis Workflow



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Caption: Workflow for the synthesis of L-Serine Benzyl Ester.

## **Biological Activity and Potential Applications**

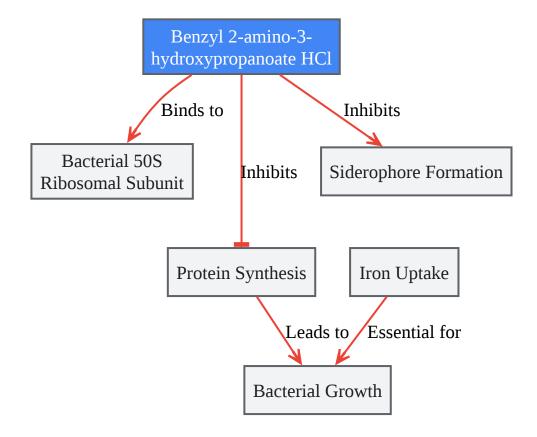
**Benzyl 2-amino-3-hydroxypropanoate** hydrochloride has demonstrated potential biological activities, including antibacterial and anti-inflammatory effects.

### **Antibacterial Activity**

The hydrochloride salt of racemic **Benzyl 2-amino-3-hydroxypropanoate** has been shown to inhibit bacterial growth.[3] The proposed mechanism of action involves binding to the 50S ribosomal subunit of bacteria, thereby inhibiting protein synthesis. This is a common mechanism for several classes of antibiotics. The compound is also suggested to interfere with iron uptake by inhibiting the formation of siderophores.[3]

Diagram 2: Proposed Antibacterial Mechanism





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Caption: Inhibition of bacterial growth by **Benzyl 2-amino-3-hydroxypropanoate** HCl.

### **Anti-inflammatory Effects**

The compound has also been noted for its anti-inflammatory properties, suggesting its potential use as an adjuvant therapy in certain medical treatments.[3] However, the specific signaling pathways involved in its anti-inflammatory action require further investigation.

## **Applications in Research and Development**

The primary application of **Benzyl 2-amino-3-hydroxypropanoate** is as a protected amino acid in peptide synthesis.[9] The benzyl ester group effectively blocks the carboxylic acid functionality, allowing for the controlled formation of peptide bonds at the amino group. The benzyl protecting group can be readily removed under mild conditions, typically through hydrogenolysis, which preserves the integrity of the peptide chain. This makes it a valuable tool for the synthesis of complex peptides and proteins for therapeutic and research purposes.



As a derivative of D-serine, D-Serine benzyl ester hydrochloride is particularly useful in the synthesis of peptides containing D-amino acids, which can exhibit enhanced stability against enzymatic degradation and unique biological activities.[5] It can also serve as a prodrug of D-serine, potentially improving its bioavailability for therapeutic applications in neuroscience.[5]

This technical guide serves as a foundational resource for researchers and professionals working with **Benzyl 2-amino-3-hydroxypropanoate**. Further research into its biological mechanisms and applications will undoubtedly uncover new opportunities for this versatile compound.

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- To cite this document: BenchChem. [The Definitive Guide to Benzyl 2-amino-3-hydroxypropanoate: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3187787#what-is-the-cas-number-for-benzyl-2-amino-3-hydroxypropanoate]



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